

Strontium Isopropoxide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Strontium isopropoxide*

Cat. No.: *B1588740*

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An In-depth Overview of its Physicochemical Properties, Synthesis, and Potential Applications

Abstract

Strontium isopropoxide, with the chemical formula $\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2$, is an alkaline earth metal alkoxide that presents as a white, crystalline powder.^{[1][2][3]} It is recognized for its high reactivity, particularly its sensitivity to air and moisture, and its utility as a catalyst. This technical guide provides a detailed examination of the physical and chemical properties of **strontium isopropoxide**, outlines plausible experimental protocols for its synthesis and characterization, and explores its potential applications, with a focus on the interests of researchers, scientists, and professionals in drug development. All quantitative data are summarized in structured tables for clarity and comparative analysis.

Core Properties and Physical Data

Strontium isopropoxide is a flammable and self-heating solid, necessitating careful handling and storage under inert conditions.^[4] Its core identifiers and physical properties are summarized in the tables below.

Table 1: Core Identifiers for **Strontium Isopropoxide**

Identifier	Value	Reference
Chemical Name	Strontium diisopropoxide	[5]
Synonyms	Strontium(2+) bis(propan-2-olate)	[6]
CAS Number	88863-33-6	[6]
Chemical Formula	$\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2$	[1]
Molecular Weight	205.79 g/mol	[1][7]
Appearance	Crystalline Powder	[1][2][3]

Table 2: Physical Properties of **Strontium Isopropoxide**

Property	Value	Reference
Melting Point	130°C (decomposes)	[8][9]
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in isopropanol	[8][9]
Reacts with water	[10][11][12]	

Chemical Properties and Reactivity

Strontium isopropoxide is a highly reactive compound. Its chemical behavior is largely dictated by the polarized strontium-oxygen bond, which makes the isopropoxide groups susceptible to protonolysis.

- Reactivity with Water (Hydrolysis): **Strontium isopropoxide** reacts readily with water in a hydrolysis reaction to form strontium hydroxide and isopropanol. This reactivity necessitates that all handling and storage of the compound be conducted under strictly anhydrous conditions. The reaction is as follows: $\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2 + 2\text{H}_2\text{O} \rightarrow \text{Sr}(\text{OH})_2 + 2\text{HOCH}(\text{CH}_3)_2$

- **Reactivity with Air:** The compound is sensitive to air.^[9] Strontium metal itself reacts with air, and especially upon ignition, to form strontium oxide (SrO) and strontium nitride (Sr₃N₂).^[11] While **strontium isopropoxide** is not pyrophoric in the strictest sense, it is classified as a self-heating and flammable solid.^[4]
- **Thermal Decomposition:** **Strontium isopropoxide** decomposes upon heating to its melting point of 130°C.^{[8][9]} The thermal decomposition of metal alkoxides typically proceeds through complex mechanisms that can yield metal oxides, hydrocarbons, and alcohols. For **strontium isopropoxide**, the likely primary solid product of thermal decomposition at elevated temperatures is strontium oxide (SrO).

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **strontium isopropoxide** are not extensively reported in peer-reviewed literature, likely due to its commercial availability.^{[13][14]} However, based on general synthetic routes for metal alkoxides, plausible methods can be outlined.

Synthesis of Strontium Isopropoxide

A common method for the synthesis of alkaline earth metal alkoxides is the direct reaction of the metal with the corresponding alcohol.

Objective: To synthesize **strontium isopropoxide** from strontium metal and anhydrous isopropanol.

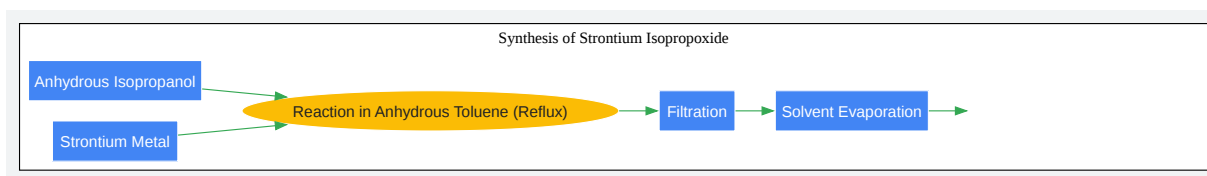
Materials:

- Strontium metal
- Anhydrous isopropanol
- Anhydrous toluene (as a solvent)
- Inert atmosphere glovebox or Schlenk line apparatus
- Reflux condenser and heating mantle

- Cannula and filtration apparatus

Methodology:

- Under an inert atmosphere (e.g., argon or nitrogen), a reaction flask equipped with a reflux condenser is charged with strontium metal turnings.
- Anhydrous toluene is added to the flask, followed by the slow, dropwise addition of anhydrous isopropanol.
- The reaction mixture is heated to reflux with vigorous stirring. The reaction progress can be monitored by the consumption of the strontium metal.
- Upon completion of the reaction, the mixture is cooled to room temperature.
- The resulting solution is filtered via cannula to remove any unreacted strontium or solid impurities.
- The solvent and excess isopropanol are removed under reduced pressure to yield **strontium isopropoxide** as a solid product.
- The product should be stored under an inert atmosphere.



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Caption: Workflow for the synthesis of **Strontium Isopropoxide**.

Characterization of Strontium Isopropoxide

The synthesized **strontium isopropoxide** can be characterized using various spectroscopic and analytical techniques to confirm its identity and purity.

Objective: To identify the characteristic functional groups in **strontium isopropoxide**.

Methodology:

- The solid sample is prepared for analysis, typically by creating a KBr pellet or as a Nujol mull, ensuring minimal exposure to air and moisture.
- The FTIR spectrum is recorded over a range of 4000-400 cm^{-1} .^[8]
- The resulting spectrum is analyzed for characteristic absorption bands. Expected peaks would include C-H stretching and bending vibrations from the isopropyl groups, and Sr-O stretching vibrations at lower wavenumbers.

Objective: To elucidate the structure of **strontium isopropoxide** in solution.

Methodology:

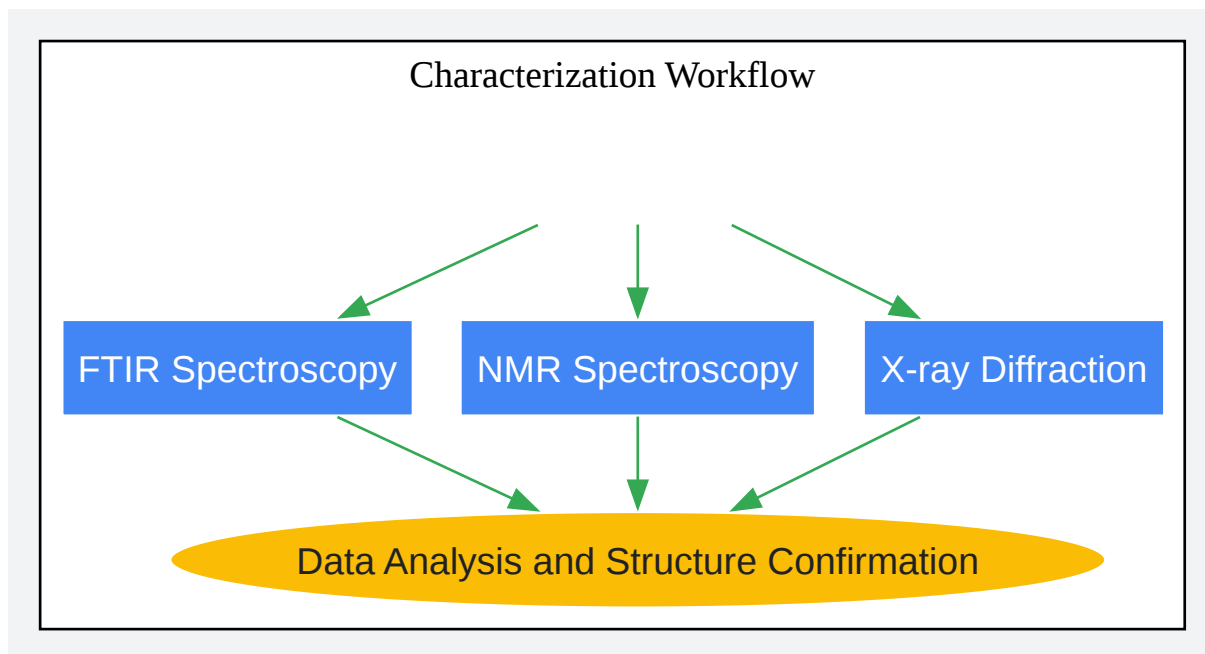
- A sample of **strontium isopropoxide** is dissolved in a suitable deuterated solvent (e.g., deuterated toluene or benzene) in an NMR tube under an inert atmosphere.
- ^1H and ^{13}C NMR spectra are acquired.
- The ^1H NMR spectrum is expected to show signals corresponding to the methine and methyl protons of the isopropoxide ligand. The ^{13}C NMR spectrum will show signals for the corresponding carbon atoms. The chemical shifts and coupling patterns can confirm the structure.

Objective: To determine the crystalline structure of solid **strontium isopropoxide**.

Methodology:

- A powdered sample of **strontium isopropoxide** is mounted on a sample holder. To prevent degradation from air and moisture, a sealed, inert atmosphere sample holder may be used.
- The XRD pattern is collected by scanning a range of 2θ angles.

- The resulting diffractogram, with its characteristic peaks at specific 2θ values, can be used to identify the crystalline phase and determine lattice parameters.[6]



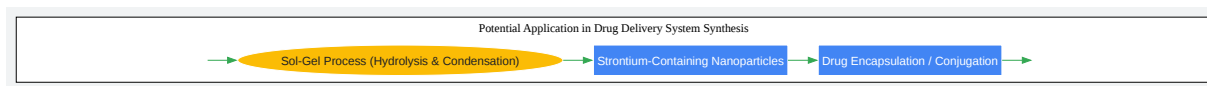
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Caption: General workflow for the characterization of **Strontium Isopropoxide**.

Applications in Drug Development

While strontium salts, such as strontium ranelate, have been investigated for the treatment of osteoporosis due to strontium's ability to promote bone formation and inhibit bone resorption, the direct application of **strontium isopropoxide** in drug formulations is not established.[3] However, its properties as a metal alkoxide suggest potential utility as a precursor in the synthesis of strontium-containing nanomaterials for drug delivery applications.

Metal alkoxides are commonly used in the sol-gel process to create metal oxide nanoparticles. These nanoparticles can be engineered to encapsulate or be conjugated with therapeutic agents for targeted drug delivery. The high reactivity and hydrolysis of **strontium isopropoxide** could be harnessed to produce strontium oxide or strontium-doped nanoparticles with controlled size and morphology. These nanoparticles could potentially be used in bone-targeted drug delivery systems, leveraging strontium's known effects on bone cells.



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Caption: Conceptual workflow for creating a drug delivery system using **Strontium Isopropoxide**.

Safety and Handling

Strontium isopropoxide is classified as a flammable solid (Hazard Class 4.2), is self-heating, and causes severe skin burns and eye damage.[4][9] It should be handled in a well-ventilated area, preferably in a glovebox or under an inert atmosphere, by trained personnel wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[4] It should be stored in a tightly sealed container in a cool, dry, and well-ventilated place away from sources of ignition and moisture.

Conclusion

Strontium isopropoxide is a reactive alkaline earth metal alkoxide with defined physical and chemical properties. While its direct therapeutic applications are not currently documented, its role as a precursor in materials science, particularly in the synthesis of strontium-containing nanoparticles via the sol-gel process, presents a promising avenue for the development of novel drug delivery systems, especially for bone-related therapies. Further research into the controlled synthesis of such nanoparticles using **strontium isopropoxide** and their subsequent biological evaluation is warranted to fully explore their potential in the pharmaceutical field.

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